

"Reactive orange 13" solubility in water and organic solvents

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Compound of Interest

Compound Name: *Reactive orange 13*

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Technical Guide: Solubility of Reactive Orange 13

This technical guide provides an in-depth overview of the solubility of C.I. **Reactive Orange 13** (CAS 12225-85-3), a single azo class dye. The information is tailored for researchers, scientists, and professionals in drug development and related fields, focusing on its solubility in aqueous and organic solvent systems.

Quantitative Solubility Data

Reactive Orange 13 is characterized as an orange powder that is soluble in water.^{[1][2]} The quantitative solubility in aqueous media is temperature-dependent. While specific solubility data in pure organic solvents is not readily available, studies have explored the use of organic co-solvents to influence its aggregation properties and, consequently, its solubility in aqueous solutions.

Table 1: Solubility of Reactive Orange 13 in Water

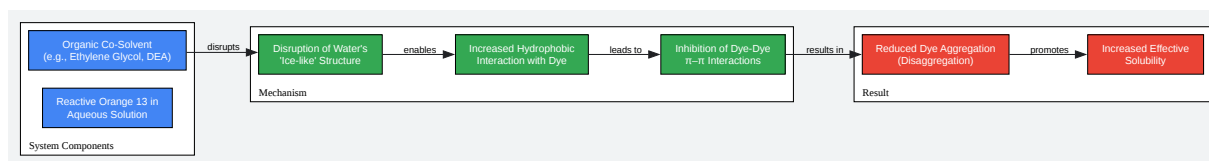
Temperature	Solubility (g/L)	Source
20 °C	150	[1][2]
50 °C	160	[1][2]
Not Specified	200	[3]
Not Specified	300	[4]

Influence of Organic Solvents

While primarily a water-soluble dye, the behavior of **Reactive Orange 13** in aqueous solutions can be significantly modified by the addition of organic solvents. These solvents can enhance solubility by inhibiting the aggregation of dye molecules.[5]

- Ethylene Glycol and its Derivatives: The addition of ethylene glycol (EG), monoethylene glycol ether (MOE), and diethylene glycol methyl ether (DME) to aqueous solutions of **Reactive Orange 13** has been shown to reduce dye aggregation.[5] This effect is attributed to the disruption of the "ice-like" structure of water surrounding the dye molecules and increased hydrophobic interactions between the organic solvent and the dye.[5] The disaggregation capability follows the order: DME > MOE > EG.[5]
- Alkanolamines: Solvents such as diethanolamine (DEA) and triethanolamine (TEA) have also been shown to reduce the aggregation of **Reactive Orange 13** in concentrated solutions, which can improve the dyeing process.[6]

The logical relationship describing the mechanism of solubility enhancement by organic solvents is illustrated below.



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Mechanism of Solubility Enhancement by Organic Co-solvents.

Experimental Protocols for Solubility Determination

A precise and reproducible method is critical for determining the solubility of dyes. While a specific, standardized protocol for **Reactive Orange 13** is not detailed in the literature, a general methodology can be constructed based on common laboratory practices for dye analysis. The following protocols describe a gravimetric method for insoluble content and a spectroscopic method for quantitative solubility.

Protocol: Gravimetric Determination of Insoluble Content

This method quantifies the percentage of material in a dye sample that does not dissolve in a given solvent, providing an indication of purity.^[7]

- **Sample Preparation:** Accurately weigh a specific amount of the **Reactive Orange 13** dye powder.
- **Dissolution:** Add the weighed sample to a predetermined volume of the solvent (e.g., deionized water) in a beaker. Stir the mixture thoroughly for a set period at a controlled temperature (e.g., 20 °C) to ensure maximum dissolution.

- Filtration: Filter the solution through a pre-weighed, fine-porosity filter paper or membrane filter to separate any insoluble particles.
- Washing: Rinse the beaker and the filter with a small amount of the pure solvent to ensure all insoluble matter is collected on the filter.
- Drying: Carefully remove the filter paper containing the insoluble residue and dry it in an oven at a specified temperature (e.g., 105 °C) until a constant weight is achieved.
- Calculation: Weigh the dried filter paper with the residue. The mass of the insoluble matter is the final weight minus the initial weight of the filter paper. Calculate the percentage of insoluble content relative to the initial sample mass.

Protocol: Spectroscopic Determination of Solubility (UV-Vis)

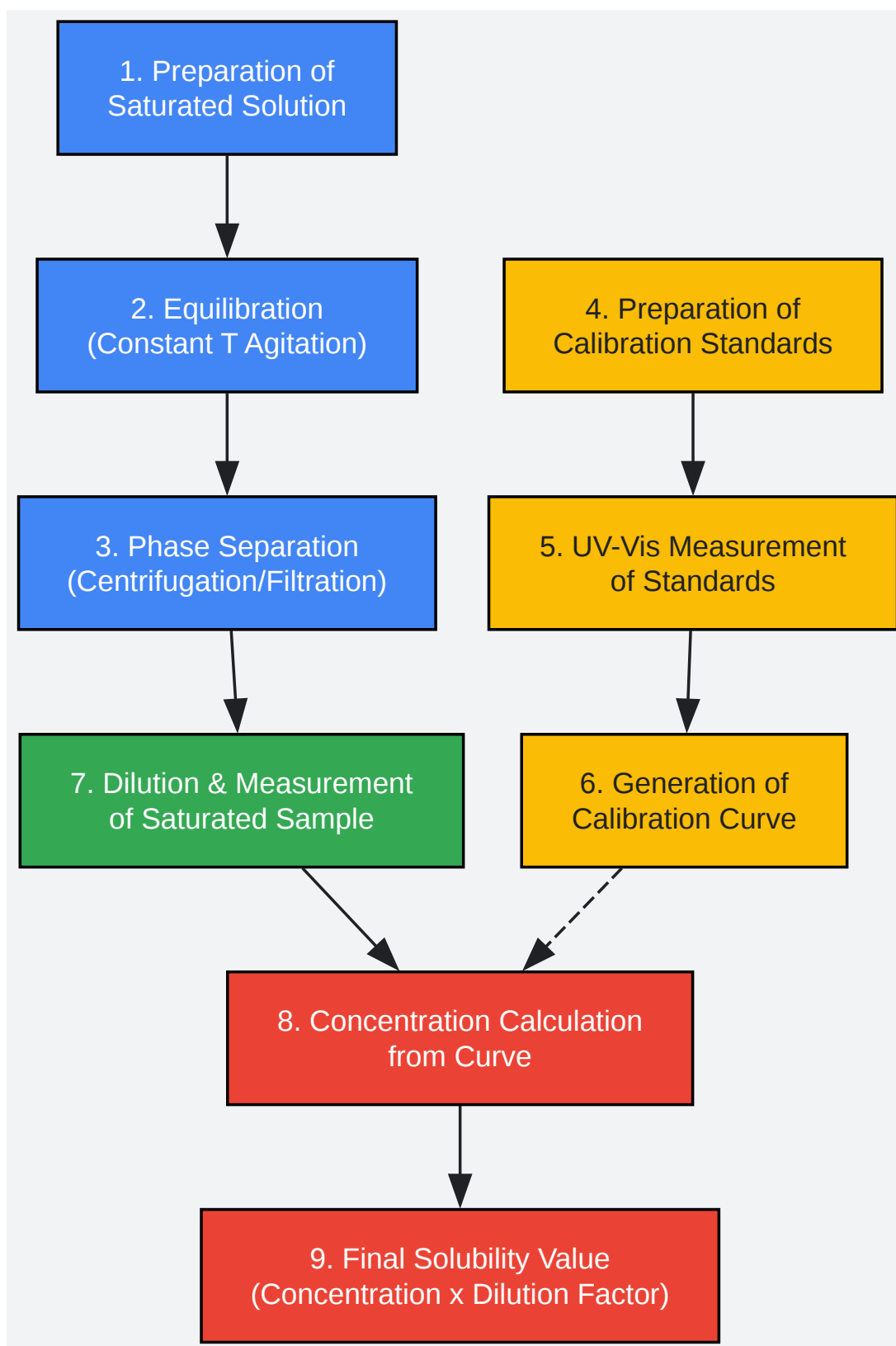
This protocol uses UV-Visible spectroscopy to determine the saturation solubility of the dye in a solvent. This technique is a primary tool for understanding the interactions between a solute and solvent.^[5]

- Preparation of Saturated Solution: Add an excess amount of **Reactive Orange 13** to a known volume of the solvent (e.g., water) in a sealed container.
- Equilibration: Agitate the mixture at a constant temperature for an extended period (e.g., 24-48 hours) to ensure equilibrium is reached and the solution is saturated.
- Separation: Allow the solution to stand undisturbed for the solid to settle. Carefully centrifuge or filter a portion of the supernatant to remove all undissolved particles. A syringe filter (e.g., 0.45 µm) is often suitable.
- Preparation of Calibration Curve:
 - Prepare a stock solution of **Reactive Orange 13** of a known concentration in the same solvent.
 - Create a series of dilutions (at least five) from the stock solution to cover a range of concentrations.

- Measure the absorbance of each standard at the wavelength of maximum absorbance (λ_{max}) for **Reactive Orange 13** using a UV-Vis spectrophotometer.
- Plot a graph of absorbance versus concentration. According to the Beer-Lambert law, this should yield a linear relationship.
- Sample Measurement: Dilute the clear, saturated solution prepared in step 3 with a known dilution factor so that its absorbance falls within the linear range of the calibration curve. Measure the absorbance of this diluted sample at λ_{max} .
- Solubility Calculation: Use the equation from the calibration curve to determine the concentration of the diluted sample. Multiply this concentration by the dilution factor to calculate the solubility of **Reactive Orange 13** in the solvent.

Visualization of Experimental Workflow

The following diagram outlines the general workflow for determining dye solubility using the spectroscopic method described in Protocol 3.2.



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Workflow for Spectroscopic Solubility Determination.

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